

Inter-laboratory comparison of N-nitroso-vortioxetine analytical methods.

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Compound of Interest

Compound Name: *N-nitroso-vortioxetine*

CAS No.: 2925447-38-5

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A Comparative Guide to Analytical Methods for N-Nitroso-Vortioxetine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the analytical methodologies for the detection and quantification of **N-nitroso-vortioxetine**, a potential nitrosamine impurity in the antidepressant drug vortioxetine. Due to the classification of many nitrosamines as probable human carcinogens, regulatory bodies mandate strict control over their presence in pharmaceutical products. Robust and sensitive analytical methods are therefore crucial for ensuring drug safety and quality.

While a direct inter-laboratory comparison is challenging due to the limited availability of publicly accessible, fully validated alternative methods for **N-nitroso-vortioxetine**, this guide presents a comprehensive examination of a validated Ultra-Fast Liquid Chromatography-Mass Spectrometry (UFLC-MS) method. This method serves as a benchmark for laboratories involved in the analysis of this specific impurity. Furthermore, this guide discusses other potential analytical techniques applicable to nitrosamine analysis in general.

Quantitative Data Summary

The performance of a validated UFLC-MS method for the analysis of **N-nitroso-vortioxetine** in vortioxetine hydrobromide Active Pharmaceutical Ingredient (API) is summarized below.^[1] This data provides a baseline for laboratories aiming to establish or validate their own analytical procedures.

Table 1: Performance Characteristics of a Validated UFLC-MS Method for **N-Nitroso-Vortioxetine** Analysis^[1]

Parameter	Result
Limit of Detection (LOD)	0.660 ppm
Limit of Quantitation (LOQ)	1.995 ppm
Linearity (Correlation Coefficient)	0.99964
Accuracy (% Recovery)	92.42% - 104.54%
Precision (% RSD)	1.07%
Range	1.995 ppm to 30 ppm

Experimental Protocols

A detailed methodology for the validated UFLC-MS method is provided below. This protocol can be adapted by laboratories for the routine analysis of **N-nitroso-vortioxetine**.

Validated UFLC-MS Method for N-Nitroso-Vortioxetine^[1]

1. Instrumentation:

- Chromatography System: A reliable UFLC system.
- Mass Spectrometer: A low-cost single quadrupole mass spectrometer.^[1]
- Column: ACQUITY CSH™ 2.1 µm Phenyl-Hexyl, 100 mm length, 1.7 micron particle size.^[1]

2. Reagents and Materials:

- Ammonium Formate (LCMS grade)
- Formic Acid (LCMS grade)
- Methanol (LCMS grade)
- Ammonia (LCMS grade)
- Milli-Q Water
- **N-Nitroso-Vortioxetine** reference standard
- Vortioxetine Hydrobromide sample
- 0.22 μ m PVDF syringe filter

3. Standard Solution Preparation:

- A standard solution of **N-Nitroso-Vortioxetine** is prepared at a concentration of 0.04 μ g/mL with respect to the test concentration.[\[1\]](#)

4. Sample Preparation:

- Prepare a test solution containing approximately 2.0 mg/mL of Vortioxetine.[\[1\]](#)
- Filter the solution through a 0.22 μ m PVDF syringe filter and collect the clear filtrate in an HPLC vial.[\[1\]](#)

5. Chromatographic and Mass Spectrometric Conditions:

- Analysis Mode: Selected Ion Monitoring (SIM)
- Ionization Mode: Positive
- m/z: 328[\[1\]](#)

6. Validation Parameters:

- Specificity: Confirmed by ensuring no interference from the blank at the retention time of **N-nitroso-vortioxetine**.
- Linearity: Assessed over a range from LOQ to 150% of the target concentration.[\[1\]](#)
- Accuracy: Determined by spiking known concentrations of **N-nitroso-vortioxetine** at LOQ, 50%, 100%, and 150% levels, with acceptance criteria for recovery between 80% and 120%.
[\[1\]](#)
- Precision: Evaluated through multiple injections of a standard solution.
- Robustness: Assessed by intentionally varying experimental parameters such as flow rate and column oven temperature.[\[1\]](#)

Alternative Analytical Approaches for Nitrosamine Analysis

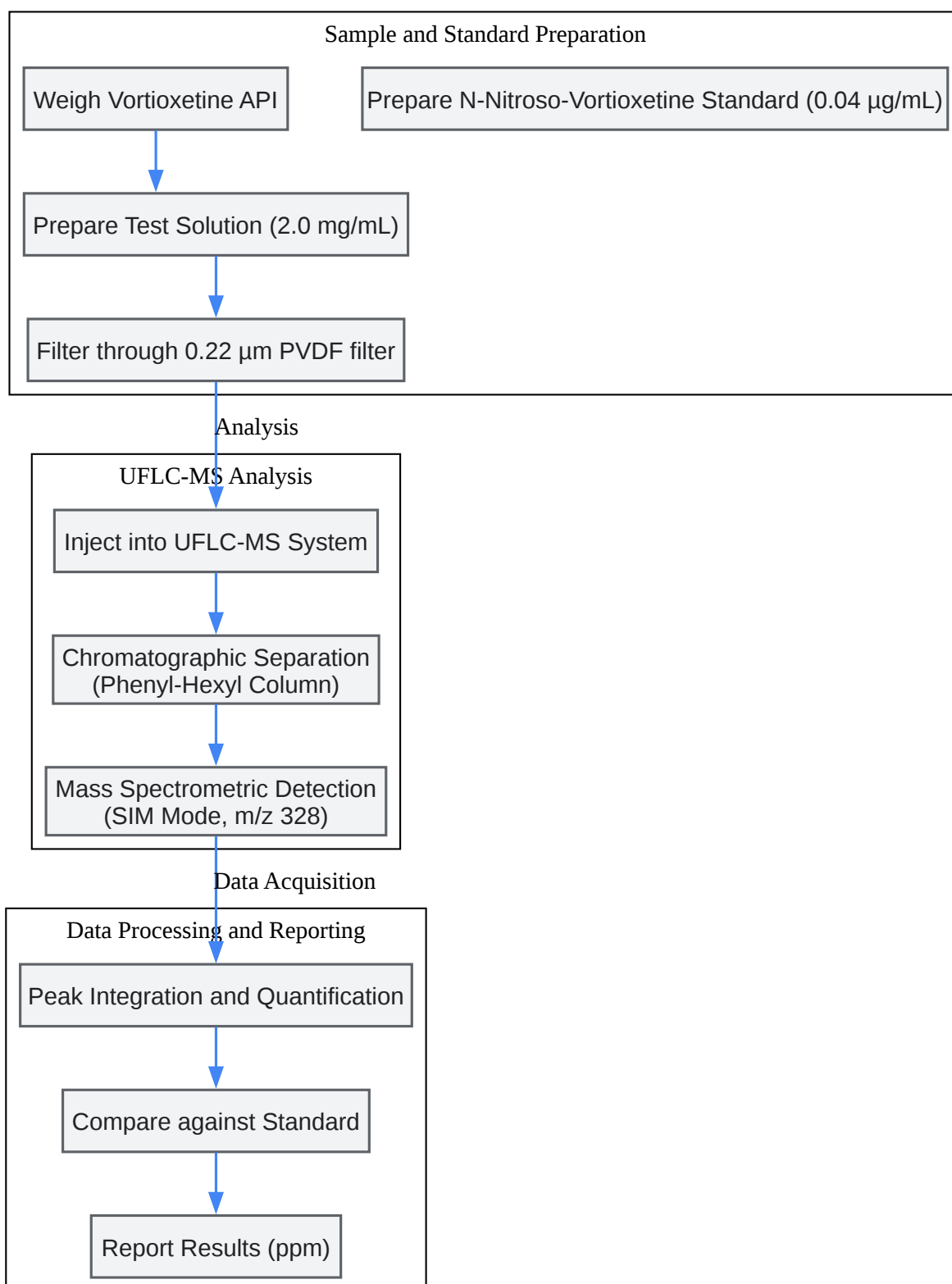
While a specific validated method for **N-nitroso-vortioxetine** using techniques other than LC-MS is not readily available in public literature, other methods are commonly employed for the analysis of nitrosamine impurities in pharmaceuticals.

- Gas Chromatography-Mass Spectrometry (GC-MS/MS): This is a powerful technique for the analysis of volatile and semi-volatile nitrosamines. It offers high sensitivity and selectivity. Sample preparation may involve liquid-liquid extraction or solid-phase extraction.
- High-Resolution Mass Spectrometry (HRMS): Techniques such as LC-QTOF-MS (Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry) can be used for the identification and quantification of nitrosamines. HRMS provides high mass accuracy, which aids in the confident identification of impurities.

Mandatory Visualizations

Analytical Workflow

The following diagram illustrates a typical analytical workflow for the determination of **N-nitroso-vortioxetine** in a drug substance.

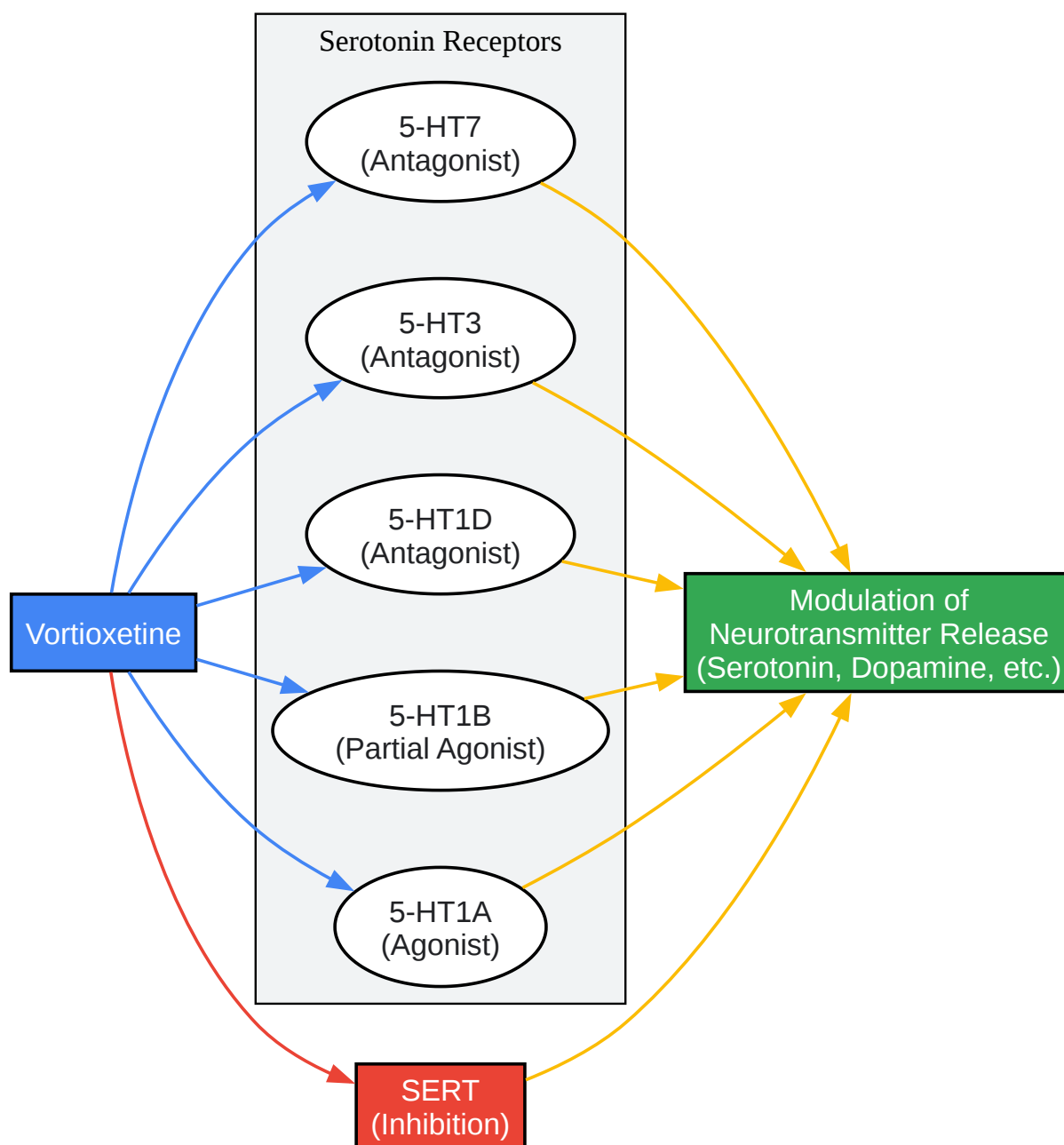


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Analytical Workflow for **N-Nitroso-Vortioxetine** Analysis

Signaling Pathway of Vortioxetine

Vortioxetine exhibits a multimodal mechanism of action, primarily modulating the serotonergic system. The following diagram illustrates its key interactions with serotonin (5-HT) receptors and the serotonin transporter (SERT).



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Multimodal Action of Vortioxetine on the Serotonergic System

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References

- 1. A Useful UFLC-MS Technique for Analysing N-Nitroso Vortioxetine Is a Nitrosamine Drug Substance Related Impurities (NDSRIs) in Vortioxetine Hydrobromide Drug Substance Employing a Low-Cost Single Quadrupole Mass Spectrometer [scirp.org]
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